

An In-depth Technical Guide to the Physical Properties of Tetra(cyanoethoxymethyl) methane

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Compound of Interest

Compound Name: Tetra(Cyanoethoxymethyl)
Methane

Cat. No.: B1683105

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Tetra(cyanoethoxymethyl) methane**, a versatile tetrafunctional scaffold compound. This document is intended to serve as a valuable resource for professionals in material science, synthetic chemistry, and drug development, particularly those engaged in the design of advanced polymers and PROTAC (Proteolysis Targeting Chimera) linkers.

Chemical Identity

- Chemical Name: 3-{3-(2-cyanoethoxy)-2,2-bis[(2-cyanoethoxy)methyl]propoxy}propanenitrile
- Common Synonyms: **Tetra(cyanoethoxymethyl) methane**, Tetrakis-[(2-cyanoethoxy)methyl]methane
- CAS Number: 2465-91-0
- Molecular Formula: $C_{17}H_{24}N_4O_4$
- Molecular Weight: 348.40 g/mol

Physical Properties

The physical characteristics of a compound are critical for its application in various scientific and industrial fields. The melting and boiling points, in particular, provide insights into the purity, stability, and potential processing conditions of the material.

Property	Value
Melting Point	43.4-43.9 °C
Boiling Point	610.6°C at 760 mmHg

Note: The data presented above is compiled from publicly available chemical supplier information. Independent verification through experimental analysis is recommended for critical applications.

Experimental Protocols for Physical Property Determination

While the precise experimental details for the determination of the physical properties of **Tetra(cyanoethoxymethyl) methane** are not readily available in published literature, standard methodologies for compounds of similar nature can be applied. The following protocols are based on established analytical techniques for organic compounds.

3.1. Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For crystalline solids, this transition occurs over a narrow temperature range, and the sharpness of this range can be an indicator of purity.

- Apparatus:
 - Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital melting point device)
 - Capillary tubes (sealed at one end)
 - Spatula

- Mortar and pestle (if the sample is not a fine powder)
- Procedure:
 - Ensure the sample of **Tetra(cyanoethoxymethyl) methane** is dry and in a fine powdered form. If necessary, gently grind the sample in a mortar and pestle.
 - Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface to compact the sample.
 - Place the capillary tube into the heating block of the melting point apparatus.
 - Set the apparatus to heat at a rapid rate initially to approach the expected melting point (e.g., a ramp rate of 10-20 °C/minute).
 - When the temperature is about 15-20 °C below the anticipated melting point of 43.4 °C, reduce the heating rate to 1-2 °C/minute to allow for accurate observation.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last solid particle melts (the end of the melting range).
 - Repeat the measurement with a fresh sample and capillary tube to ensure reproducibility.

3.2. Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. The reported boiling point of 610.6 °C at 760 mmHg for **Tetra(cyanoethoxymethyl) methane** is likely a predicted value due to the high temperature, at which the compound may decompose. Experimental determination would require specialized equipment for high-temperature distillation, potentially under vacuum to lower the boiling point.

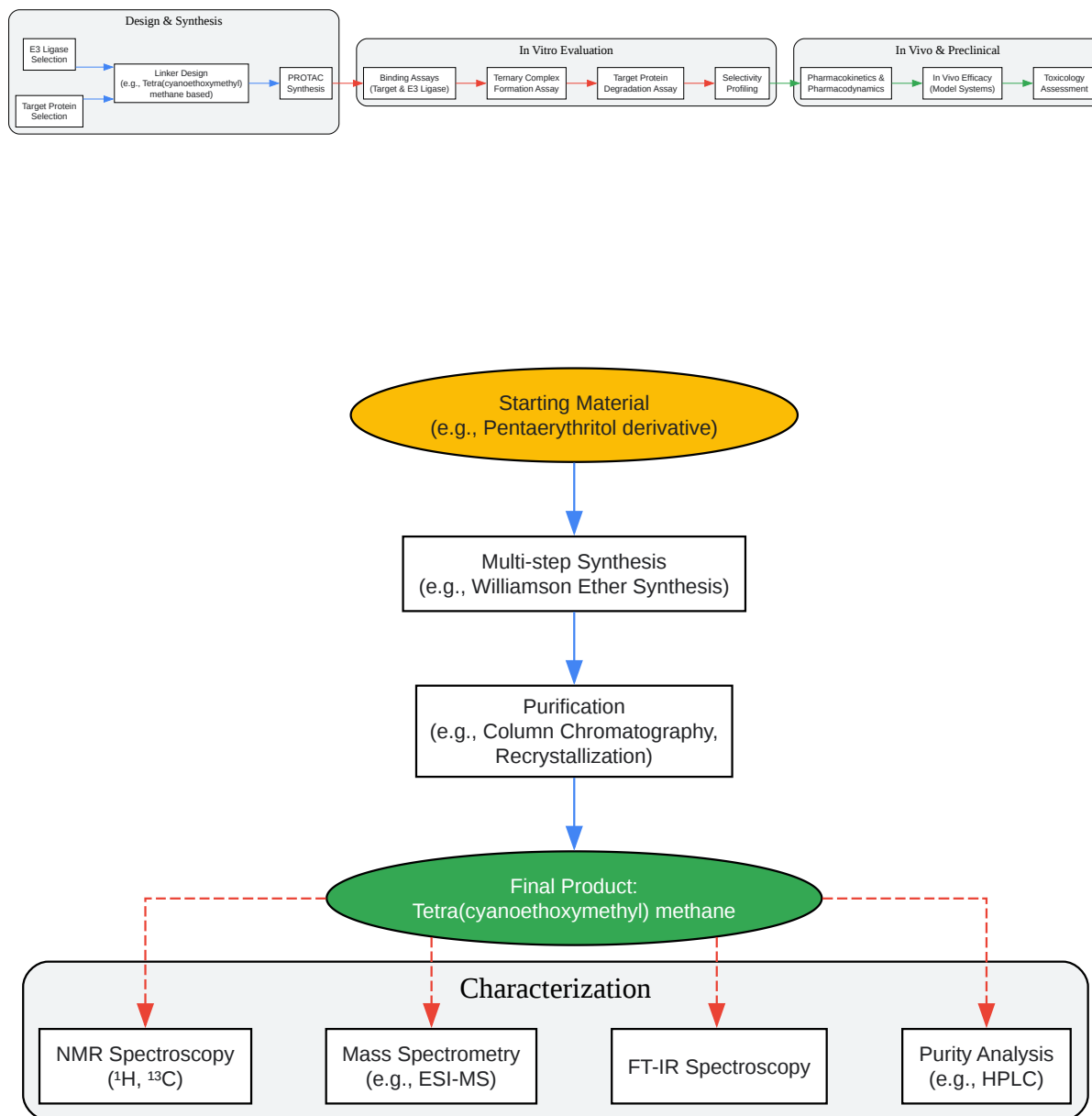
- Apparatus:
 - High-temperature distillation apparatus (including a round-bottom flask, distillation head with a thermometer port, condenser, and receiving flask)

- Heating mantle with a stirrer
- Vacuum pump and pressure gauge (for vacuum distillation)
- Boiling chips
- Calibrated high-temperature thermometer
- Procedure (Conceptual for High-Temperature Distillation):
 - Place a sample of **Tetra(cyanoethoxymethyl) methane** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
 - Assemble the distillation apparatus, ensuring all joints are properly sealed. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
 - If performing vacuum distillation, connect the apparatus to a vacuum pump and reduce the pressure to a stable, known value.
 - Begin heating the sample gently with the heating mantle.
 - Observe the temperature as the liquid begins to boil and the vapor rises into the distillation head.
 - The boiling point is the temperature at which the vapor temperature remains constant while the liquid is distilling. Record this temperature and the corresponding pressure.
 - If the compound shows signs of decomposition (e.g., darkening of color) before boiling, this should be noted, and the boiling point should be considered an estimate at that pressure.

Logical Workflow for Application in PROTAC Development

Tetra(cyanoethoxymethyl) methane is identified as a linker for PROTACs. The development of a PROTAC is a systematic process that involves several key stages, from initial design to in

vivo testing. The following diagram illustrates a generalized workflow for the development of a PROTAC, where a linker like **Tetra(cyanoethoxymethyl) methane** would be a crucial component.



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